

Molecular structure and weight of tert-Butyl Methyl(piperidin-3-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl Methyl(piperidin-3-yl)carbamate*

Cat. No.: B060757

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In-Depth Technical Guide: Tert-Butyl Methyl(piperidin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **tert-butyl methyl(piperidin-3-yl)carbamate**, a heterocyclic building block of significant interest in medicinal chemistry and pharmaceutical development. The document details its molecular structure, physicochemical properties, and its role as a key intermediate in the synthesis of complex molecules, including therapeutic agents. Experimental data and a representative synthetic workflow are presented to support laboratory applications.

Molecular Structure and Properties

Tert-butyl methyl(piperidin-3-yl)carbamate (CAS Number: 172478-01-2) is a carbamate-protected piperidine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group on the nitrogen of the methylamino group at the 3-position of the piperidine ring makes it a stable and versatile intermediate for further chemical modifications.

Molecular Structure:

Caption: 2D structure of **tert-Butyl Methyl(piperidin-3-yl)carbamate**.

Physicochemical Data

The quantitative properties of **tert-butyl methyl(piperidin-3-yl)carbamate** are summarized in the table below. This data is essential for reaction planning, purification, and analytical characterization.

Property	Value	Reference
CAS Number	172478-01-2	[1]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[1]
Molecular Weight	214.31 g/mol	[1]
IUPAC Name	tert-butyl methyl(piperidin-3-yl)carbamate	
Physical Form	Colorless to yellow liquid, semi-solid, or solid	
Storage Conditions	Keep in dark place, inert atmosphere, room temperature	

Spectroscopic Data

While a comprehensive public database of spectroscopic data for this specific compound is not readily available, typical spectral characteristics for similar N-Boc protected amines would be expected. For instance, in ¹H NMR, characteristic peaks would include a singlet around 1.4 ppm for the tert-butyl group protons and a singlet for the N-methyl protons. In ¹³C NMR, the carbonyl carbon of the Boc group would appear around 155 ppm. Infrared spectroscopy would show a characteristic C=O stretch for the carbamate at approximately 1680-1700 cm⁻¹.

Role in Pharmaceutical Synthesis

tert-Butyl methyl(piperidin-3-yl)carbamate serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the field of drug discovery. The piperidine scaffold is

a common motif in many biologically active compounds, and the Boc-protected methylamino group at the 3-position allows for regioselective functionalization.

Application as a Building Block

This compound is utilized in the construction of larger molecules where a substituted piperidine ring is a key pharmacophore. The Boc protecting group provides stability during multi-step syntheses and can be readily removed under acidic conditions to reveal the secondary amine for subsequent reactions. This strategy is widely employed in the synthesis of enzyme inhibitors and receptor modulators.

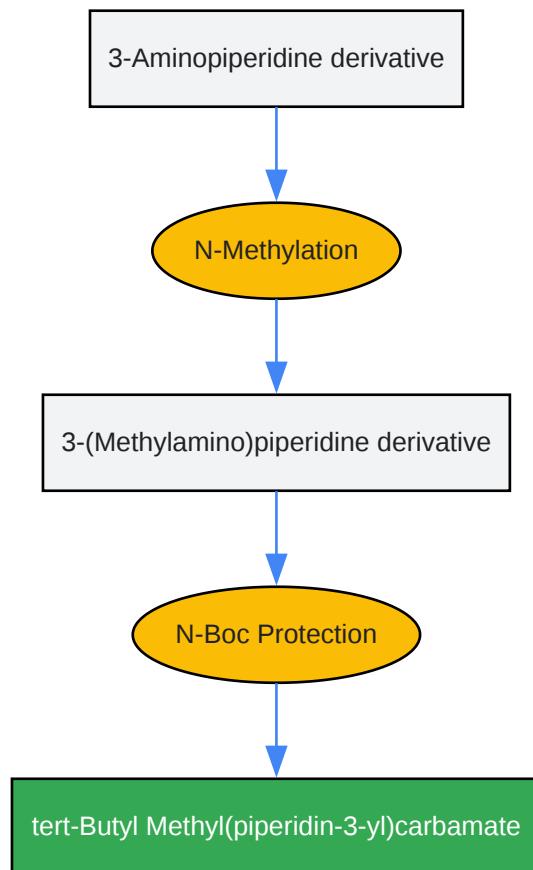
While direct synthesis of a marketed drug from this specific intermediate is not prominently documented in public literature, its structural analogs are key components in the synthesis of significant therapeutic agents. For example, a structurally related compound, (S)-tert-butyl 3-(4-aminophenyl)piperidine-1-carboxylate, is a pivotal intermediate in the manufacture of Niraparib, a poly(ADP-ribose) polymerase (PARP) inhibitor used in cancer therapy.^{[2][3]} This highlights the importance of the substituted piperidine carbamate scaffold in the development of modern pharmaceuticals, particularly in oncology.^{[4][5]}

Experimental Protocols

Detailed experimental protocols for the synthesis of **tert-butyl methyl(piperidin-3-yl)carbamate** are not widely published in peer-reviewed journals, as it is often a commercially available building block. However, a general synthetic approach can be outlined based on standard organic chemistry principles for the N-methylation and N-Boc protection of aminopiperidines.

Representative Synthetic Workflow

The synthesis of **tert-butyl methyl(piperidin-3-yl)carbamate** can be envisioned through a multi-step process starting from a suitable piperidine precursor. A plausible synthetic route is depicted below.



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